

Growing High-Quality Crystals of Tetramethylammonium Ion Hydrates: An Experimental Protocol

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Compound of Interest

Compound Name: *Tetramethylammonium ion hexahydrate*

Cat. No.: *B12058152*

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Application Note: This document provides a detailed experimental protocol for the growth of single crystals of tetramethylammonium hydroxide pentahydrate. The tetramethylammonium (TMA) cation is a common phase-transfer catalyst and a structure-directing agent in the synthesis of zeolites and other crystalline materials. High-quality single crystals of its hydrated form are essential for detailed structural analysis by techniques such as X-ray diffraction, which provides insights into its interactions with water molecules and its role in various chemical processes. The following protocol is designed for researchers in materials science, chemistry, and drug development to produce crystals suitable for crystallographic analysis. While the focus is on the well-documented pentahydrate, the principles may be adapted for the crystallization of other hydrate forms.

Quantitative Data Summary

The physical and chemical properties of tetramethylammonium hydroxide (TMAH) and its common hydrate are summarized in the tables below for easy reference.

Table 1: Properties of Tetramethylammonium Hydroxide and its Pentahydrate

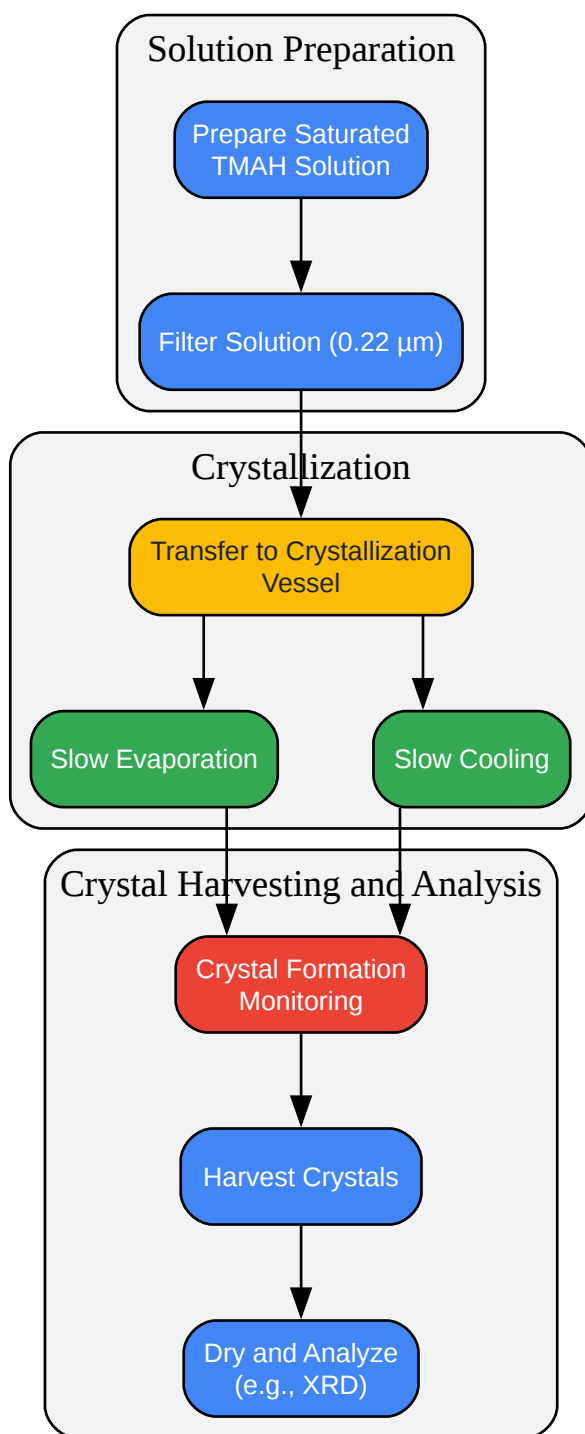
Property	Tetramethylammonium Hydroxide (TMAH)	Tetramethylammonium Hydroxide Pentahydrate
Chemical Formula	C4H13NO	C4H23NO6
Molar Mass	91.15 g/mol	181.23 g/mol
Appearance	Colorless to yellowish liquid (in solution)	Colorless, deliquescent needles or white crystals
Melting Point	N/A (decomposes)	67 °C (153 °F; 340 K)[1]
Boiling Point	Decomposes at 130-140 °C[2][3]	Decomposes
CAS Number	75-59-2	10424-65-4[1][3]

Table 2: Solubility and Solution Properties of Tetramethylammonium Hydroxide

Property	Value	Conditions
Solubility in Water	High[1]	-
pH of 10 wt. % solution	~13	20 °C
pH of 25 wt. % solution	>13	20 °C[4]
Density of 10 wt. % solution	1.006 g/mL	25 °C
Density of 25 wt. % solution	1.016 g/mL	25 °C[4]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the crystallization of tetramethylammonium hydroxide pentahydrate from an aqueous solution.



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Caption: Workflow for the crystallization of tetramethylammonium hydroxide pentahydrate.

Experimental Protocol: Growth of Tetramethylammonium Hydroxide Pentahydrate Crystals

This protocol details the steps for growing single crystals of tetramethylammonium hydroxide pentahydrate suitable for X-ray diffraction analysis.

Materials:

- Tetramethylammonium hydroxide solution (25 wt. % in water)
- Deionized water
- Small beakers or vials
- Syringe filters (0.22 μm)
- Crystallization dishes or vials
- Parafilm
- Microscope for crystal inspection

Procedure:

- Preparation of a Saturated Solution:
 - Start with a commercially available tetramethylammonium hydroxide solution (e.g., 25 wt. % in water).
 - In a clean glass vial, gently heat the solution to approximately 40°C to ensure all solute is dissolved.
 - Allow the solution to cool slowly to room temperature. To create a saturated or slightly supersaturated solution, you can allow for very slow evaporation of a small amount of the solvent (water) by leaving the container partially covered in a controlled environment.

- Filtration:
 - To remove any particulate impurities that could act as unwanted nucleation sites, filter the prepared TMAH solution through a 0.22 μm syringe filter into a clean crystallization vessel.
- Crystallization by Slow Evaporation:
 - Place the filtered solution in a clean beaker or vial.
 - Cover the opening of the container with parafilm.
 - Puncture a few small holes in the parafilm with a needle. This will allow for slow evaporation of the water, which will gradually increase the concentration of the TMAH and lead to the formation of crystals.
 - Place the vessel in a vibration-free location at a constant temperature.
- Crystallization by Slow Cooling:
 - As an alternative to slow evaporation, prepare a saturated solution at a slightly elevated temperature (e.g., 30-35°C).
 - Place the covered crystallization vessel in an insulated container (e.g., a dewar flask or a styrofoam box) to slow down the rate of cooling to room temperature. A programmable thermostat can also be used for precise control of the cooling rate.
- Monitoring Crystal Growth:
 - Monitor the vessel periodically for the formation of small crystals. This may take several days to weeks, depending on the conditions.
 - Once small seed crystals have formed, you can select a well-formed single crystal and transfer it to a fresh, slightly less saturated solution to allow it to grow larger without the formation of new crystals.
- Harvesting and Handling Crystals:

- Tetramethylammonium hydroxide pentahydrate crystals are deliquescent, meaning they readily absorb moisture from the air.[5] Therefore, they should be handled in a dry environment or quickly transferred to a protective medium.
- Carefully remove the desired crystal from the mother liquor using a spatula or forceps.
- Quickly wick away excess solution with a filter paper.
- For X-ray diffraction, the crystal can be coated in a cryoprotectant oil (e.g., Paratone-N) to prevent dehydration.

Note on Hydrate Forms: The most commonly isolated and structurally characterized crystalline form of tetramethylammonium hydroxide hydrate is the pentahydrate. While the existence of other hydrates, such as a trihydrate, has been noted, a stable hexahydrate is not prominently reported in the chemical literature. The protocol provided is optimized for the pentahydrate. Researchers seeking to crystallize other hydrate forms may need to explore different temperature and concentration regimes. The characterization of any resulting crystals by techniques such as X-ray diffraction and thermogravimetric analysis is crucial to determine the exact hydrate form.

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